

# Thiodiglycolic Anhydride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 1,4-Oxathiane-2,6-dione

Cat. No.: B049946

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CAS Number: 3261-87-8

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Thiodiglycolic anhydride, a versatile chemical intermediate with significant applications in the pharmaceutical industry. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications, with a focus on its role in the synthesis of the mucolytic agent erdosteine and as a building block for Serotonin Transporter (SERT) inhibitors used in the management of central nervous system (CNS) disorders.

## Chemical and Physical Properties

Thiodiglycolic anhydride is a white to off-white crystalline solid.<sup>[1]</sup> It is sensitive to moisture and should be stored in a dry, inert atmosphere at room temperature.<sup>[1]</sup> Its solubility is limited in methanol and it is soluble in DMSO.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>4</sub> O <sub>3</sub> S	[2]
Molecular Weight	132.14 g/mol	[2]
Melting Point	94 °C	[3]
Boiling Point	158-159 °C at 12 Torr	[1]
Density	1.468 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Appearance	White to off-white solid	[1]
Solubility	DMSO, Methanol (Sparingly)	[1]
SMILES	<chem>O=C1CSCC(=O)O1</chem>	[1]
InChI	InChI=1S/C4H4O3S/c5-3-1-8-2-4(6)7-3/h1-2H2	[4]

## Spectroscopic Data

The structural characterization of Thiodiglycolic anhydride is supported by various spectroscopic techniques.

### <sup>1</sup>H NMR Spectroscopy

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not explicitly found in search results	-	-	Methylene protons adjacent to sulfur and carbonyl groups

### Infrared (IR) Spectroscopy

The IR spectrum of Thiodiglycolic anhydride is characterized by the presence of strong carbonyl stretching frequencies typical for an anhydride.

Wavenumber (cm <sup>-1</sup> )	Description
Specific peak values not detailed in search results; spectrum available in NIST WebBook	C=O stretching (asymmetric and symmetric)

## Mass Spectrometry

The mass spectrum of Thiodiglycolic anhydride provides confirmation of its molecular weight.

m/z	Description
Specific m/z values not detailed in search results; spectrum available in NIST WebBook	Molecular ion peak and fragmentation pattern

## Experimental Protocols

### Synthesis of Thiodiglycolic Anhydride from 2,2'-Thiodiacetic Acid

This protocol describes the synthesis of Thiodiglycolic anhydride via the dehydration of 2,2'-thiodiacetic acid using acetic anhydride.[\[1\]](#)[\[5\]](#)

Materials:

- 2,2'-Thiodiacetic acid (3.0 g)
- Acetic anhydride (15 mL)
- Diethyl ether

Equipment:

- 50 mL round-bottom flask
- Reflux condenser
- Heating mantle

- Rotary evaporator

Procedure:

- Accurately weigh 3.0 g of 2,2'-thiodiacetic acid and place it in a 50 mL round-bottom flask.[\[1\]](#)[\[5\]](#)
- Add 15 mL of acetic anhydride to the flask.[\[1\]](#)[\[5\]](#)
- Heat the reaction mixture to 65 °C and maintain at reflux for 4 hours.[\[1\]](#)[\[5\]](#)
- After the reaction is complete, remove the excess acetic anhydride and the acetic acid byproduct by distillation under reduced pressure.[\[1\]](#)[\[5\]](#)
- To the residue, add an appropriate amount of diethyl ether and evaporate under reduced pressure. Repeat this step 2-3 times to ensure the removal of residual acetic anhydride and acetic acid.[\[1\]](#)[\[5\]](#)
- The final product, 2,2'-thiodiacetic anhydride, is obtained as a white solid powder.[\[1\]](#)[\[5\]](#)
- Dry the product at 40 °C overnight. The expected yield is approximately 98.7%.[\[1\]](#)[\[5\]](#)

## Applications in Drug Development

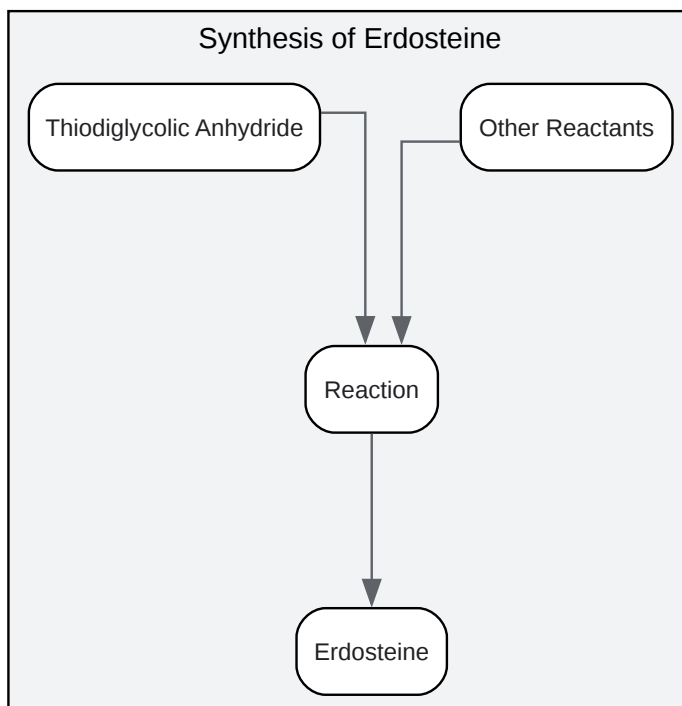
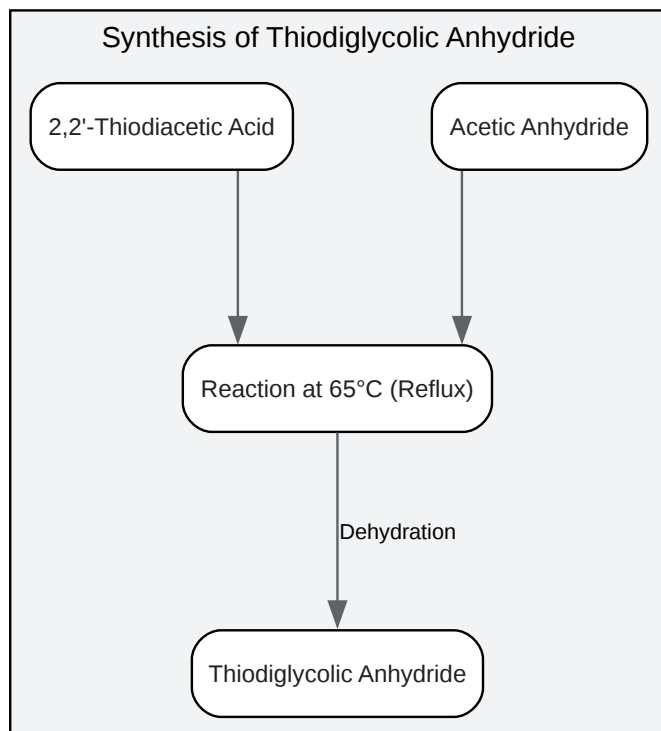
Thiodiglycolic anhydride serves as a crucial intermediate in the synthesis of several pharmaceutical compounds.

## Synthesis of Erdosteine

Thiodiglycolic anhydride is a key reactant in the synthesis of erdosteine, a mucolytic agent used in the treatment of respiratory diseases.[\[2\]](#)

Diagram: Synthesis of Thiodiglycolic Anhydride and its Application in Erdosteine Synthesis

## Workflow for the Synthesis of Thiodiglycolic Anhydride and Erdosteine

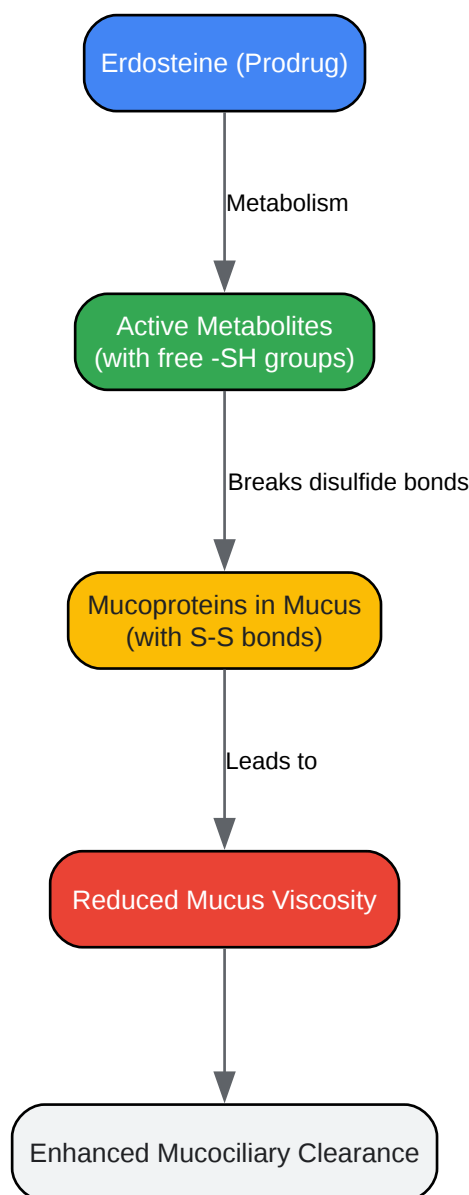
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Caption: A simplified workflow illustrating the synthesis of Thiodiglycolic anhydride and its subsequent use in the production of Erdosteine.

The mechanism of action of erdosteine involves its active metabolites, which possess free sulfhydryl groups. These metabolites break the disulfide bonds in mucoproteins, reducing the viscosity of mucus and aiding its clearance from the respiratory tract.[6][7] Additionally, erdosteine and its metabolites exhibit antioxidant and anti-inflammatory properties.[8][9]

Diagram: Mechanism of Action of Erdosteine

#### Mechanism of Action of Erdosteine



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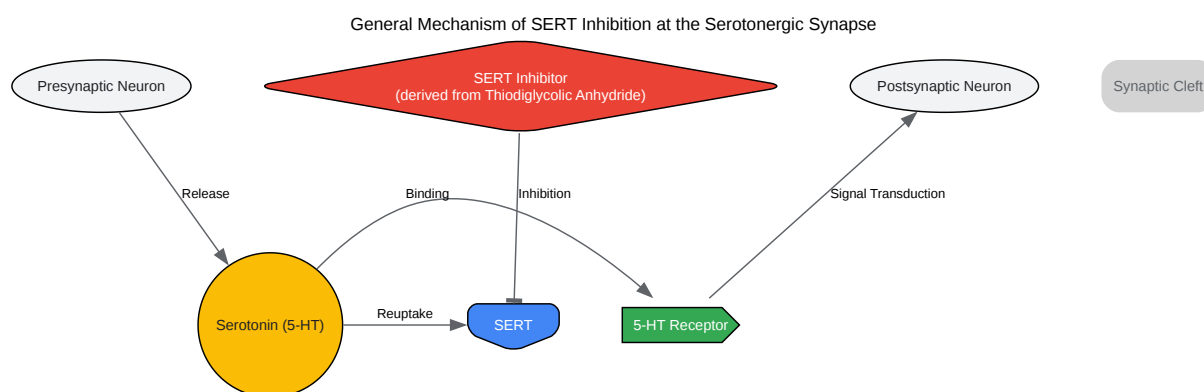
Caption: The metabolic activation of Erdosteine and its subsequent effect on mucus viscosity.

## Synthesis of SERT Inhibitors

Thiodiglycolic anhydride is utilized as a reagent in the synthesis of positively charged compounds that act as Serotonin Transporter (SERT) inhibitors.[10][11][12] These inhibitors are valuable in the treatment of various central nervous system disorders, such as depression and anxiety.[10][11]

The serotonin transporter is responsible for the reuptake of serotonin from the synaptic cleft into the presynaptic neuron, which terminates the serotonergic signal.[13] By blocking this transporter, SERT inhibitors increase the concentration of serotonin in the synapse, enhancing its effects on postsynaptic receptors.[13]

Diagram: General Mechanism of SERT Inhibition at the Serotonergic Synapse

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Caption: Inhibition of the serotonin transporter (SERT) by a SERT inhibitor increases the concentration of serotonin in the synaptic cleft.

## Safety Information

Thiodiglycolic anhydride is classified as a corrosive and harmful substance.[1] It can cause skin, eye, and respiratory irritation.[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

## Conclusion

Thiodiglycolic anhydride (CAS 3261-87-8) is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical industry. Its utility in the synthesis of the mucolytic drug erdosteine and as a precursor to SERT inhibitors for CNS disorders highlights its importance in drug development. This technical guide provides a foundational understanding of its properties, synthesis, and applications for researchers and scientists in the field.

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